Technical Guide: Synthesis of 5-Fluoroquinazolin-2-amine Derivatives

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Compound of Interest

Compound Name:	*5-Fluoroquinazolin-2-amine*
CAS No.:	*190273-81-5*
Cat. No.:	*B063096*

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Retrosynthetic Strategy & Regiocontrol

The primary challenge in synthesizing 5-substituted quinazolines is regioselectivity. Standard cyclization of 3-substituted anilines often yields a mixture of 5- and 7-isomers. To guarantee the 5-fluoro substitution pattern, the most robust strategy relies on 2,6-disubstituted benzonitriles or 2-amino-6-fluorobenzonitriles.

The fluorine atom at the C6 position of the benzonitrile precursor (ortho to the nitrile) becomes the C5 fluorine in the final quinazoline ring.

Divergent Synthetic Pathways

We define two primary workflows based on the desired functionality at the C4 position:

- Route A (4-Amino): For antifolate/antibacterial analogues (2,4-diamino-5-fluoroquinazoline).
- Route B (4-Oxo): For kinase inhibitor scaffolds (2-amino-5-fluoroquinazolin-4(3H)-one).

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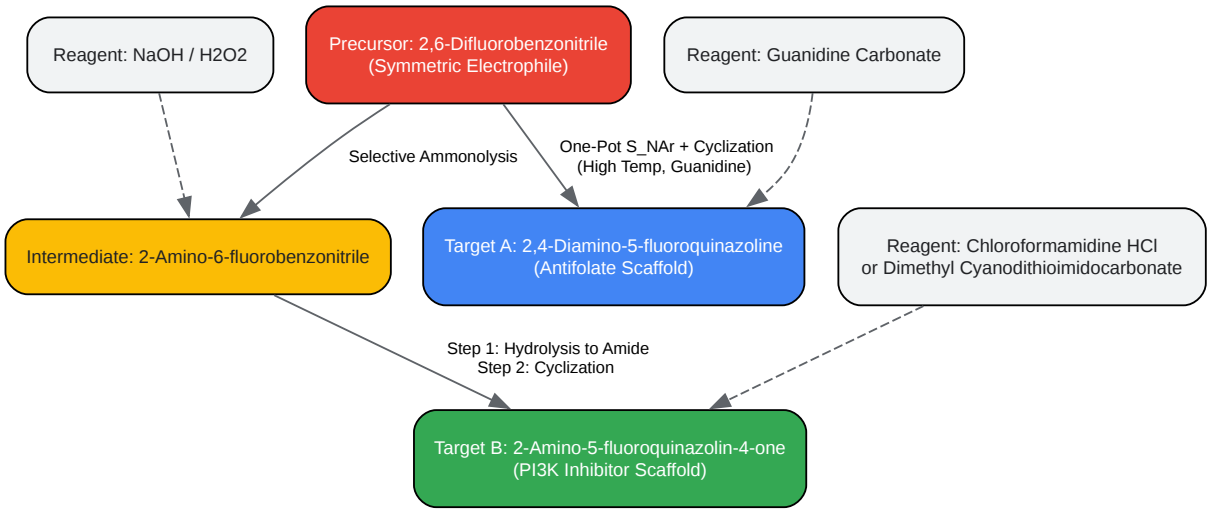

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Figure 1: Divergent retrosynthetic logic for **5-fluoroquinazolin-2-amine** derivatives.

Route A: Synthesis of 2,4-Diamino-5-fluoroquinazoline

Application: This method utilizes a "one-pot" cascade reaction. The symmetry of the starting material (2,6-difluorobenzonitrile) eliminates regioselectivity concerns during the initial SNAr displacement.

Protocol A: Guanidine Cyclocondensation

Reagents: 2,6-Difluorobenzonitrile, Guanidine Carbonate, DMA (Dimethylacetamide).

- Preparation: Charge a reaction vessel with 2,6-difluorobenzonitrile (1.0 eq) and guanidine carbonate (2.5 eq).
- Solvent System: Add anhydrous DMA (10 volumes). Note: DMA is preferred over DMF due to its higher boiling point and stability at the required reaction temperature.

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- Cyclization: Heat the mixture to 140–145°C under nitrogen atmosphere.
    - Mechanistic Insight: The first equivalent of guanidine acts as a nucleophile, displacing one fluorine atom (SNAr) to form an intermediate guanidinyl-benzonitrile. The second phase involves intramolecular nucleophilic attack on the nitrile carbon by the guanidine nitrogen, closing the pyrimidine ring.
- Monitoring: Monitor by HPLC. The reaction typically reaches completion in 4–6 hours.
- Work-up: Cool to room temperature. Pour the reaction mixture into ice-water (20 volumes). The product, 2,4-diamino-5-fluoroquinazoline, precipitates as a solid.
- Purification: Filter the precipitate, wash with water and cold ethanol. Recrystallize from Ethanol/Water if necessary.

Data Summary: Solvent Effects

Solvent	Temp (°C)	Time (h)	Yield (%)	Notes
DMA	**140**	**5**	82%	**Optimal solubility and conversion.**
DMF	140	8	65%	Slight decomposition of solvent observed.

| DMSO | 120 | 6 | 70% | Difficult work-up due to high boiling point. |

Route B: Synthesis of 2-Amino-5-fluoroquinazolin-4(3H)-one

Application: This is the preferred route for PI3K

inhibitor scaffolds (e.g., Idelalisib analogues). The presence of the 4-oxo group requires a stepwise approach to avoid over-amination.

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Protocol B: Stepwise Cyclization

Precursor: 2-Amino-6-fluorobenzamide (derived from 2-amino-6-fluorobenzonitrile via alkaline hydrolysis).

Step 1: Preparation of 2-Amino-6-fluorobenzamide

- Dissolve 2-amino-6-fluorobenzonitrile in Ethanol/Water (1:1).
- Add NaOH (2.0 eq) and H_2O_2 (30%, 5.0 eq).
- Stir at 50°C for 2 hours (Radziszewski hydrolysis).
- Concentrate and extract to yield the amide.

Step 2: Cyclization to Quinazolinone

Reagents: 2-Amino-6-fluorobenzamide, Chloroformamidine Hydrochloride, Dimethyl sulfone (solvent).

- Fusion: Mix 2-amino-6-fluorobenzamide (1.0 eq) and chloroformamidine hydrochloride (1.5 eq) with dimethyl sulfone (3.0 eq by weight).
- Reaction: Heat the melt to 160°C for 1 hour.
  - Mechanistic Insight: The amino group attacks the chloroformamidine electrophile. The subsequent loss of ammonia/amine and intramolecular attack of the amide nitrogen on the imidate intermediate closes the ring.
- Quenching: Cool to 80°C and add water. The dimethyl sulfone dissolves, leaving the crude quinazolinone as a precipitate.
- Isolation: Filter and wash with hot water to remove residual salts.

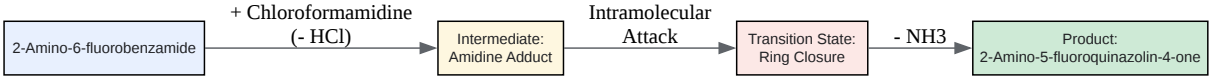

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Figure 2: Mechanism of cyclization for the 4-oxo derivative.

Analytical Characterization & QC

Validating the position of the fluorine atom is critical.

- ^{19}F NMR: The 5-fluoro isomer exhibits a characteristic splitting pattern due to "through-space" coupling with the C4-substituent (if H) or specific coupling constants with H6/H7/H8.
  - Shift: Typically

    -110 to -120 ppm (referenced to $CFCl_3$).
  - Coupling: Observe

    coupling with H6.
- HPLC Purity:
  - Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5µm).
  - Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B).
  - Gradient: 5% B to 95% B over 15 min.
  - Note: 5-fluoro derivatives are typically more polar (elute earlier) than their 6- or 7-fluoro regioisomers.

References

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